

# Comparison of Green Analytical Methods for Edoxaban

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## Compound Focus: Edoxaban tosylate monohydrate

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The table below summarizes four analytical methods that have undergone formal greenness assessment, highlighting their key characteristics and performance metrics.

Method & Principle	Key Experimental Conditions	Analytical Performance (Range, LOD, LOQ)	Greenness Assessment Tools & Findings
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| **Potentiometric Sensor** [1] | **Sensor Fabrication:** Screen-printed electrode with EDTM-PTA ion-pair complex and dibutyl phthalate plasticizer. **Measurement:** Potentiometric in 0.1 M HCl [1]. | **Range:**  $5.0 \times 10^{-6}$  to  $1.0 \times 10^{-2}$  M [1] **LOD:**  $4.3 \times 10^{-6}$  M [1] | **Eco-Scale & Complex-GAPI:** Method proven to be eco-friendly [1]. | | **Fluorimetry (Bell Pepper CDs)** [2] | **Probe Synthesis:** Carbon dots from bell pepper seeds via microwave/thermal methods. **Mechanism:** Inner Filter Effect (IFE). **Measurement:** Fluorescence quenching at  $\lambda_{ex}/\lambda_{em}$  310/409 nm in BR buffer [2]. | **Range:** 0.80–20.00  $\mu\text{g/mL}$  [2] **LOD:** 0.22–0.23  $\mu\text{g/mL}$  [2] **LOQ:** 0.69–0.72  $\mu\text{g/mL}$  [2] | **BAGI, Complex-GAPI, Eco-Scale:** Evaluated synthesis and analysis; appropriate for routine control [2]. | | **Fluorimetry (Tb,N@CQDs)** [3] | **Probe Synthesis:** Terbium-doped carbon quantum dots via microwave (7 min). **Measurement:** Fluorescence quenching at 436 nm [3]. | **Range:** 30.0–350.0  $\text{ng/mL}$  [3] **LOQ:** 18.33  $\text{ng/mL}$  [3] | **Greenness Assessments:** Method evaluated for sustainability [3]. | | **Derivatization Fluorimetry** [4] | **Derivatization:** Reaction with 9-fluorenyl methyl chloroformate (FMOC-Cl). **Measurement:** Spectrofluorimetric detection post-derivatization [4]. | Method developed for pure and pharmaceutical dosage forms [4] | **Eco-Scale & ComplexGAPI:** Method assessed for greenness [4]. |

## Detailed Experimental Protocols

For researchers interested in implementation, here is a deeper dive into the methodologies for the two carbon-dot-based approaches.

### Fabrication of Screen-Printed Potentiometric Sensor [1]

- **1. Ion-Pair Complex Preparation:** Mix 25 mL of  $1.0 \times 10^{-2}$  M Phosphotungstic Acid (PTA) with 25 mL of  $1.0 \times 10^{-2}$  M Edoxaban solution. Stir for 10 minutes, filter the precipitate, and wash with distilled water.
- **2. Sensing Cocktail Preparation:** Dissolve 15 mg of the EDTM-PTA ion-pair complex, 200  $\mu$ g of dibutyl phthalate (plasticizer), and 100 mg of PVC in 3 mL of tetrahydrofuran (THF).
- **3. Electrode Printing:** Print a conductive carbon track on a PVC support. Print the sensing membrane cocktail over the carbon track and dry in a vacuum oven at 40°C for two hours.
- **4. Calibration:** Precondition the electrode in  $10^{-3}$  M Edoxaban solution for 10 minutes. Calibrate by measuring the potential across a series of standard solutions ( $5.0 \times 10^{-6}$  to  $1.0 \times 10^{-2}$  M).

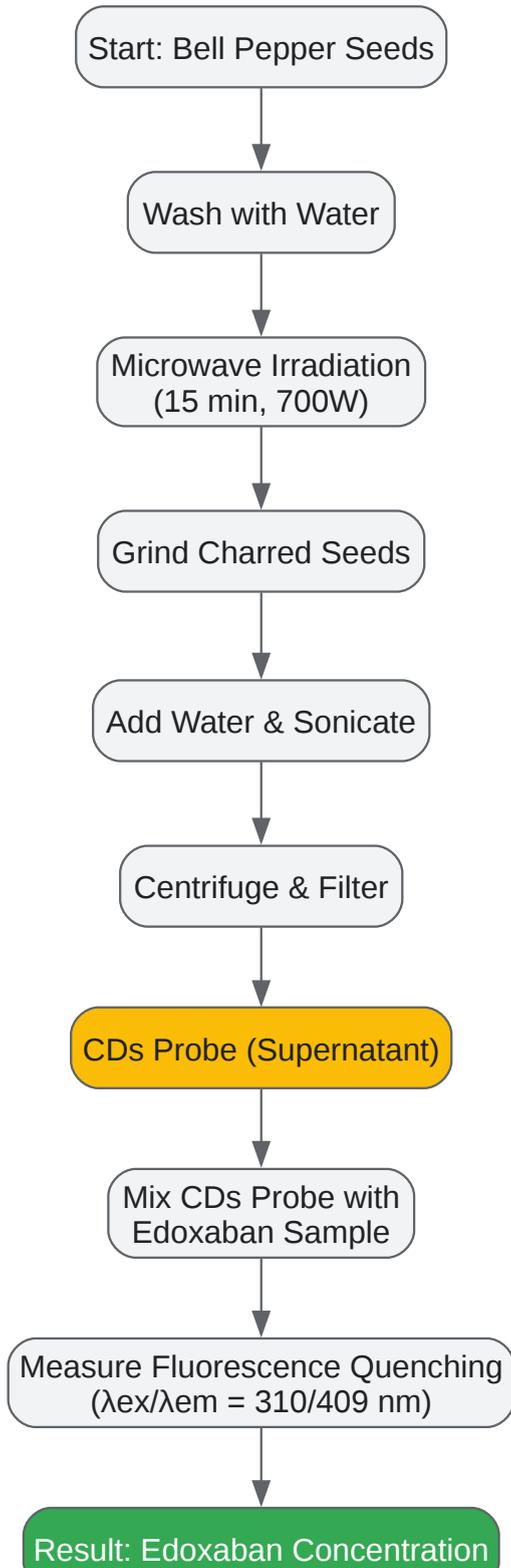
### Synthesis of Bell-Pepper-Seed Carbon Dots (CDs) & Analysis [2]

- **1. CDs Synthesis (Microwave):**
  - Wash bell pepper seeds and place them on a glass plate with 5 mL water.
  - Irradiate in a domestic microwave (700 W) for ~15 minutes until seeds turn dark brown.
  - Grind the charred seeds, add 15 mL water, and sonicate to extract CDs. Filter the supernatant.
- **2. Fluorescence Measurement:**
  - Mix a fixed volume of the CDs probe with increasing concentrations of Edoxaban standard or sample solution.
  - Use Britton-Robinson (BR) buffer to maintain pH.
  - Measure the decrease in fluorescence intensity at 409 nm (with excitation at 310 nm).

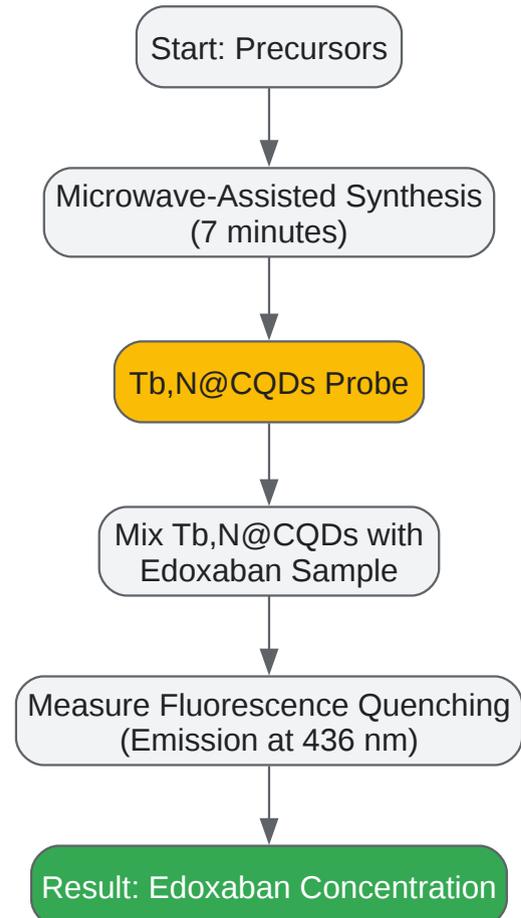
## Visualizing the Analytical Workflows

The following diagrams illustrate the core procedures for the two carbon-dot-based methods, which offer high greenness potential.

## Bell Pepper Seed Carbon Dots (CDs) Method



## Terbium-Doped Carbon Quantum Dots (Tb,N@CQDs) Method



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## Key Insights for Method Selection

- **Greenness and Simplicity:** The **potentiometric sensor** is highly selective and uses simple instrumentation, making it suitable for rapid analysis [1]. The **carbon dots derived from bell pepper seeds** represent a superior green approach by converting agricultural waste into a valuable analytical tool [2].
- **Sensitivity and Speed:** The **terbium-doped carbon quantum dots (Tb,N@CQDs)** method stands out for its very fast synthesis (7 minutes) and high sensitivity, capable of detecting Edoxaban at very low concentrations (ng/mL), which is ideal for bio-analytical applications like plasma analysis [3].
- **Complexity vs. Cost:** The **derivatization method**, while sensitive, involves an extra reaction step with a chemical reagent (FMOCCl), which can increase complexity, cost, and environmental impact compared to the direct methods [4].

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## References

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